

A Comparative Analysis of Nitrourea and Nitroguanidine as Explosives

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Compound of Interest

Compound Name: Nitrourea

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This guide provides a comprehensive comparative analysis of two important energetic materials: **nitrourea** and nitroguanidine. Both compounds have significant applications in military and industrial explosives, and a thorough understanding of their properties is crucial for research and development in these fields. This document presents a side-by-side comparison of their explosive performance, chemical stability, synthesis, and safety profiles, supported by experimental data and detailed methodologies.

Executive Summary

Nitrourea and nitroguanidine are both powerful explosives, but they exhibit distinct characteristics that make them suitable for different applications. Nitroguanidine is known for its remarkable insensitivity to shock and friction, making it a key component in insensitive munitions and propellants. **Nitrourea**, while more sensitive, offers a higher detonation velocity under certain conditions. This guide will delve into the quantitative differences in their performance and properties to provide a clear understanding of their respective advantages and disadvantages.

Physical and Chemical Properties

A fundamental understanding of the physical and chemical properties of these explosives is essential for their safe handling and application.

Property	Nitrourea	Nitroguanidine
Chemical Formula	CH ₃ N ₃ O ₃	CH ₄ N ₄ O ₂
Molar Mass	105.05 g/mol [1]	104.07 g/mol [2]
Appearance	Colorless to white crystalline solid[1]	Colorless crystalline solid[3]
Density	1.73 g/cm ³ [1]	1.77 g/cm ³

Explosive Performance

The performance of an explosive is characterized by several key parameters, including its velocity of detonation, detonation pressure, and sensitivity to initiation.

Performance Parameter	Nitrourea	Nitroguanidine
Velocity of Detonation (VoD)	6860 m/s (at 1.73 g/cm ³)[4]	8200 m/s (at 1.70 g/cm ³)
Detonation Pressure (PCJ)	Calculated: ~23.5 GPa	30.7 GPa[5]
Impact Sensitivity	Medium[1]	Low
Friction Sensitivity	Low[1]	Insensitive

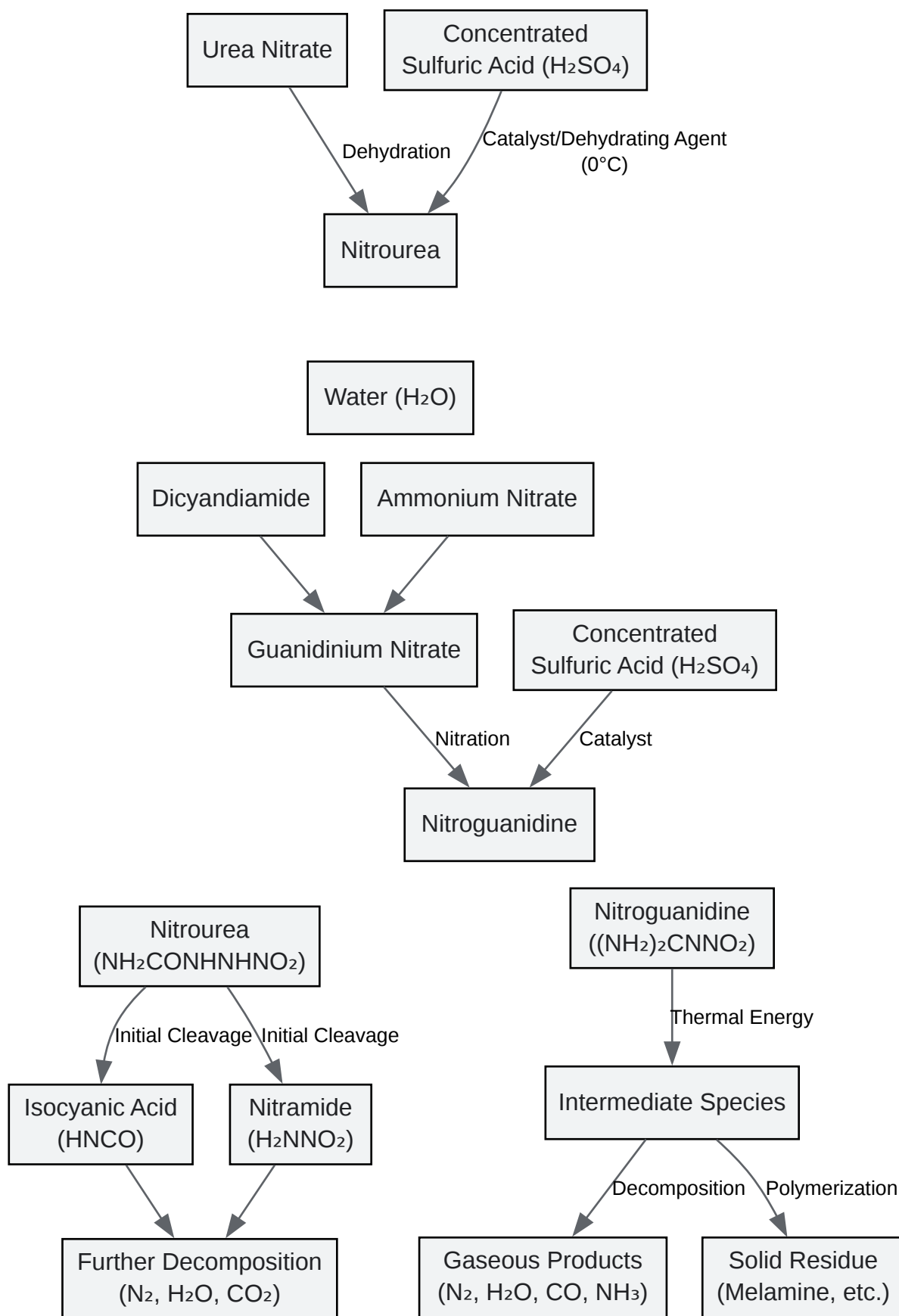
Note on Detonation Pressure of **Nitrourea**: An experimental value for the detonation pressure of **nitrourea** is not readily available in the literature. The value provided is a theoretical calculation based on its detonation velocity and density using the Chapman-Jouguet theory.

Synthesis and Production

The methods of synthesis for **nitrourea** and nitroguanidine differ significantly in their precursors and reaction conditions.

Synthesis of Nitrourea

Nitrourea is typically synthesized through the nitration of urea nitrate. This process involves the dehydration of urea nitrate using a strong dehydrating agent like concentrated sulfuric acid at low temperatures.



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